A Comparative Guide to the GC-MS Fragmentation of 4'-Cyclohexyloxyacetophenone

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Compound of Interest

Compound Name:	*1-[4-(Cyclohexyloxy)phenyl]ethan-1-one*
CAS No.:	*449190-86-7*
Cat. No.:	*B2656618*

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This guide provides an in-depth analysis of the electron ionization (EI) mass spectrometry fragmentation pattern of 4'-Cyclohexyloxyacetophenone. In the absence of a publicly available reference spectrum for this specific molecule, this document serves as a predictive and comparative guide. By deconstructing the molecule into its core functional moieties—the acetophenone skeleton and the cyclohexyl ether substituent—we can logically deduce its fragmentation pathways. This analysis is benchmarked against the well-documented fragmentation of acetophenone and 4'-methoxyacetophenone to provide researchers, scientists, and drug development professionals with a robust framework for identifying this compound and its analogues in complex mixtures.

Foundational Fragmentation: Deconstructing the Core Structures

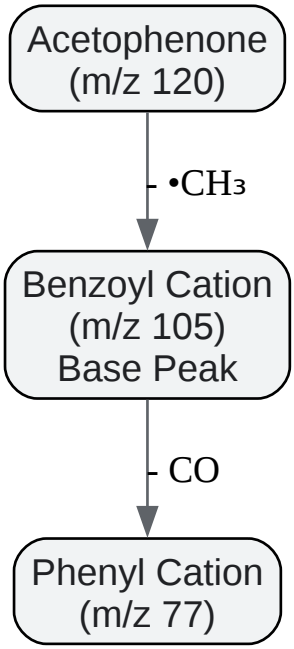
Understanding the fragmentation of a complex molecule begins with understanding its components. The behavior of 4'-Cyclohexyloxyacetophenone in a mass spectrometer is

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governed by the predictable cleavage patterns of its acetophenone and cyclohexyl ether groups.

The Archetype: Fragmentation of Acetophenone

Acetophenone is a simple aromatic ketone with a molecular weight of 120.15 g/mol . Its fragmentation under electron ionization is a classic example taught in organic chemistry and serves as our foundational model.[1][2] The molecular ion ($M^{+\cdot}$) at m/z 120 is readily observed.[3] The most characteristic fragmentation is the α-cleavage (alpha-cleavage) of the methyl group, which is the most favorable pathway, resulting in the formation of the highly stable benzoyl cation at m/z 105.[3][4] This fragment is almost always the base peak in the spectrum.[2] Subsequent fragmentation involves the loss of a neutral carbon monoxide (CO) molecule from the benzoyl cation to produce the phenyl cation at m/z 77.[2][4]



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Figure 1: Primary fragmentation pathway of Acetophenone.

Fragmentation of Cyclohexyl Ethers

The cyclohexyl ether moiety introduces distinct fragmentation pathways. Generally, ethers undergo α-cleavage adjacent to the oxygen atom and inductive cleavage at the C-O bond.[5] For the cyclohexyl group specifically, fragmentation is characterized by ring cleavage. The

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molecular ion of cyclohexane, for instance, shows characteristic losses of neutral ethylene (C_2H_4, 28 Da) or propylene (C_3H_6, 42 Da) molecules. A significant peak corresponding to the cyclohexyl cation ($C_6H_{11}^+$) at m/z 83 is also a common feature, arising from the cleavage of the ether bond.

Predicted Fragmentation Pattern of 4'-Cyclohexyloxyacetophenone

By combining the principles above, we can construct a detailed predictive model for the fragmentation of 4'-Cyclohexyloxyacetophenone (Molecular Weight: 218.29 g/mol).

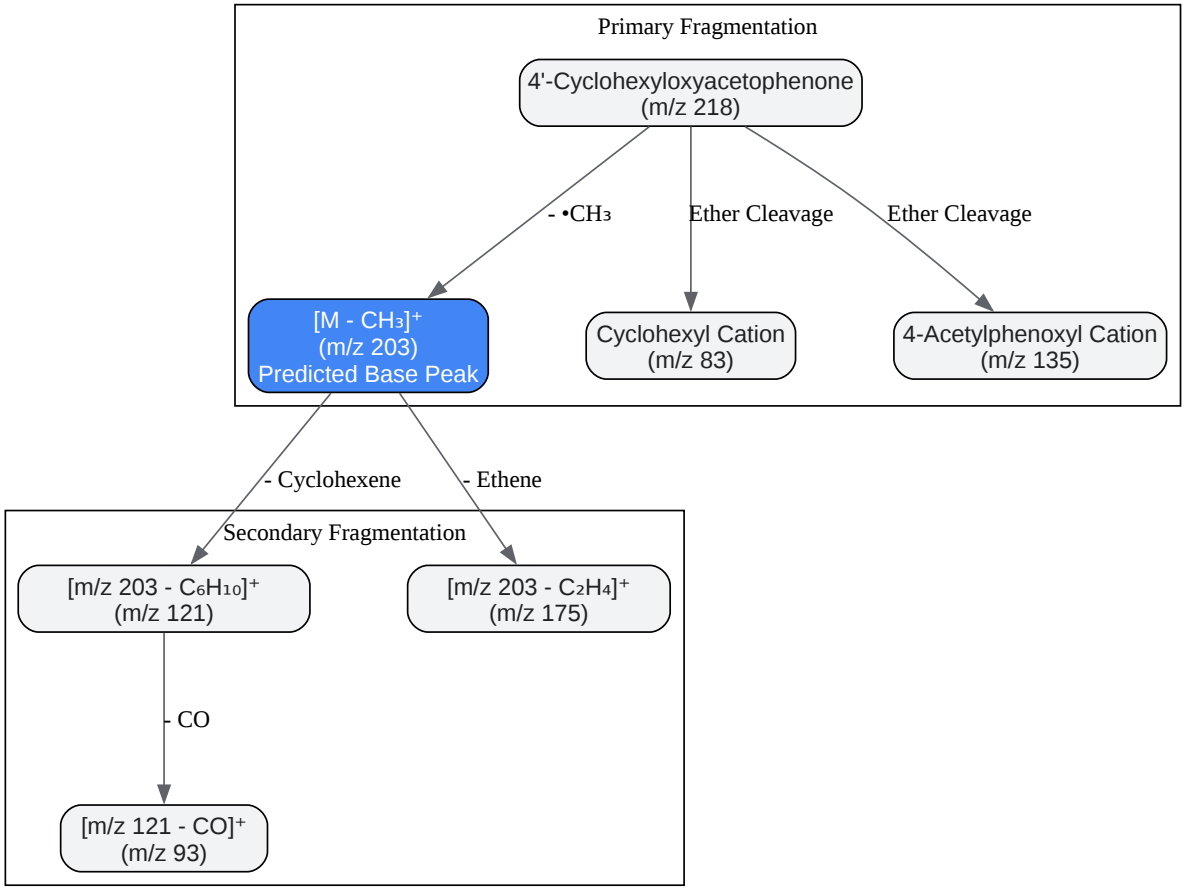
Proposed Fragmentation Pathways

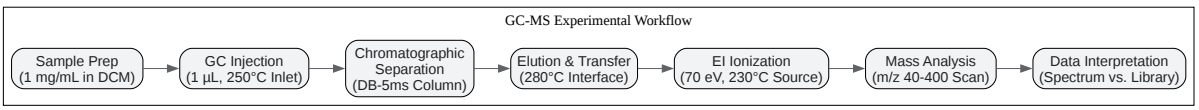
- Molecular Ion ($M^{+\cdot}$): The molecular ion peak is expected at m/z 218. Its intensity may be moderate to low due to the multiple fragmentation routes available.
- α-Cleavage (Base Peak Formation): Similar to acetophenone, the most favored initial fragmentation will be the α-cleavage and loss of a methyl radical (•CH_3, 15 Da). This yields the highly stable 4-cyclohexyloxybenzoyl cation at m/z 203. This fragment is predicted to be the base peak.
- Ether Bond Cleavage:
  - Cleavage of the C-O bond can lead to the formation of the cyclohexyl cation at m/z 83 and a 4-acetylphenoxyl radical.
  - Alternatively, charge retention on the aromatic portion results in a 4-acetylphenoxyl cation at m/z 135.
- Secondary Fragmentation of the Benzoyl Moiety: The base peak ion (m/z 203) can undergo further fragmentation. A common pathway for such structures is a rearrangement followed by the elimination of a neutral cyclohexene molecule (C_6H_{10}, 82 Da), leading to the 4-hydroxybenzoyl cation at m/z 121. This ion can then lose carbon monoxide (CO, 28 Da) to form the 4-hydroxyphenyl cation at m/z 93.
- Secondary Fragmentation of the Cyclohexyl Ring: The ion at m/z 203 can also undergo fragmentation within the cyclohexyl ring, leading to the loss of neutral alkenes. We can

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predict fragments corresponding to the loss of ethene (C_2H_4, 28 Da) to yield an ion at m/z 175 and the loss of propene (C_3H_6, 42 Da) to yield an ion at m/z 161.

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